

Personal protective equipment for handling CCG-232964

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Compound of Interest

Compound Name: CCG-232964

Cat. No.: B15604176

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Essential Safety and Handling Guide for CCG-232964

For Immediate Use by Laboratory Professionals

This document provides critical safety and logistical information for the handling of **CCG-232964**, a Rho/MRTF/SRF inhibitor. Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and proper experimental conduct. Due to the limited availability of comprehensive hazard data for **CCG-232964**, a cautious approach is mandated, treating the compound as potentially hazardous.

Summary of Key Data

A compilation of available physical and chemical properties for **CCG-232964** is presented below for quick reference.

Property	Value
Chemical Name	CCG-232964
CAS Number	2349373-70-0
Molecular Formula	C ₁₅ H ₁₅ ClN ₂ O ₃ S
Storage Temperature	-20°C
GHS Classification	No data available
Hazard Statements	No data available
Signal Word	No data available

Personal Protective Equipment (PPE)

Given the absence of specific toxicity data, the following personal protective equipment is mandatory when handling **CCG-232964** to minimize exposure risk.

- Hand Protection: Wear chemical-impermeable gloves (e.g., nitrile rubber) at all times.
- Eye Protection: Use safety glasses with side shields or chemical safety goggles.
- Skin and Body Protection: A lab coat or other suitable protective clothing must be worn. Ensure that skin is not exposed.
- Respiratory Protection: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation and inhalation of dust or aerosols.

Operational and Disposal Plans

Strict adherence to the following procedures is essential for the safe handling and disposal of **CCG-232964**.

Handling Procedures:

- Preparation: Work in a designated and well-ventilated area, such as a chemical fume hood. Ensure all necessary PPE is worn correctly before handling the compound.

- Weighing and Aliquoting: If working with a solid form, handle carefully to avoid creating dust. Use non-sparking tools.
- Solution Preparation: When dissolving the compound, add the solvent slowly to the solid to prevent splashing.
- General Practices: Avoid contact with skin and eyes. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.^[1]
- Keep apart from foodstuff containers or incompatible materials.^[1] The recommended storage temperature is -20°C.

Disposal Plan:

- Waste Collection: Collect all waste material containing **CCG-232964** in a suitable, clearly labeled, and closed container.
- Disposal: Dispose of the waste in accordance with all applicable federal, state, and local environmental regulations. Discharge into the environment must be avoided.^[1]

Emergency Procedures

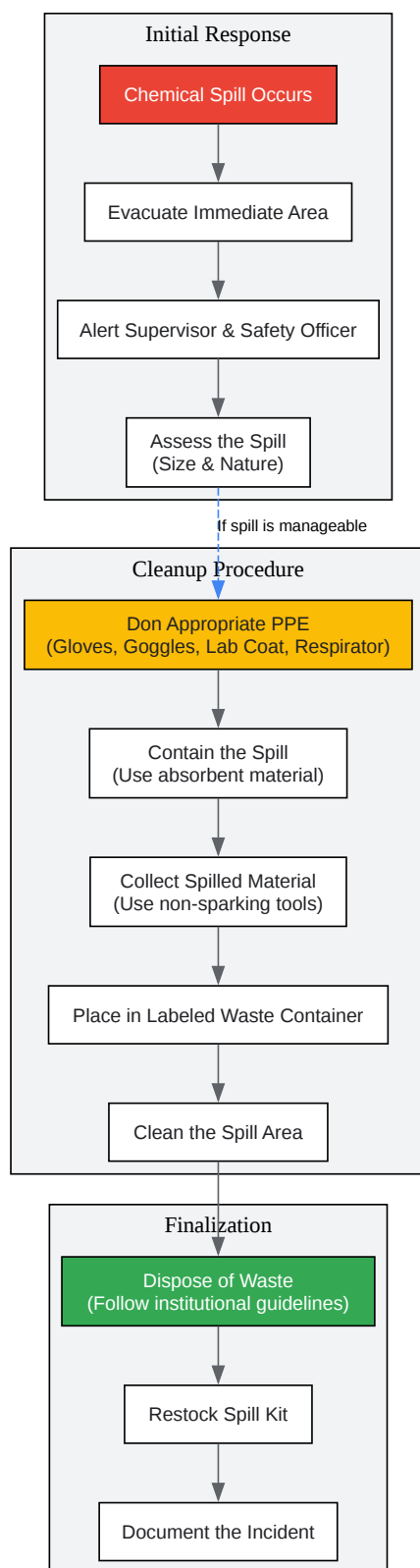
In the event of an emergency, follow these procedures immediately.

- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor.^[1]
- Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.^[1]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.^[1]
- Spill:
 - Evacuate personnel to a safe area.

- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.^[1]
- Collect the spilled material using spark-proof tools and explosion-proof equipment and place it in a suitable, closed container for disposal.^[1]

Experimental Workflow Visualization

The following diagram illustrates the procedural flow for handling a chemical spill of **CCG-232964**.



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Workflow for handling a chemical spill of **CCG-232964**.

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References

- 1. CCG-232964 - Immunomart [immunomart.com]
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